

Molecular weight and formula of 3-(4-Fluorophenyl)phenol

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Compound of Interest

Compound Name: 3-(4-Fluorophenyl)phenol

Cat. No.: B180336

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An In-depth Technical Guide to 3-(4-Fluorophenyl)phenol

This technical guide provides comprehensive information on the chemical properties, analytical methodologies, and potential applications of **3-(4-Fluorophenyl)phenol**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Properties

3-(4-Fluorophenyl)phenol is an aromatic organic compound.^{[1][2]} Its structure, featuring a fluorinated phenyl group linked to a phenol, makes it a subject of interest in medicinal chemistry and material science. Phenol derivatives are recognized for a wide range of biological activities, including antimicrobial, anti-inflammatory, and antioxidant properties.^{[1][2]}

Quantitative Data Summary

The fundamental physicochemical properties of **3-(4-Fluorophenyl)phenol** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₉ FO	[3][4]
Molecular Weight	188.20 g/mol	[4]
CAS Number	10540-41-7	[3][4][5]
MDL Number	MFCD06802305	[3]
Purity	≥98% (typical)	[5]

Experimental Protocols

Detailed methodologies for the analysis of phenolic compounds are crucial for quality control and research purposes. Below are representative protocols for purity analysis via High-Performance Liquid Chromatography (HPLC) and a general method for Gas Chromatography (GC).

Protocol 1: Purity Analysis by Reverse-Phase HPLC (RP-HPLC)

This protocol outlines a stability-indicating HPLC method for the purity analysis of **3-(4-Fluorophenyl)phenol**, adapted from established methods for similar phenolic compounds.[6] This technique is effective for separating the main compound from potential impurities and degradation products.[6]

1. Objective: To determine the purity of a **3-(4-Fluorophenyl)phenol** sample and identify any related impurities.

2. Materials and Equipment:

- High-Performance Liquid Chromatograph with a UV/Vis or Photodiode Array (PDA) Detector.
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Reference standard of **3-(4-Fluorophenyl)phenol**.
- Acetonitrile (HPLC grade).

- Milli-Q water or equivalent.
- Formic acid or trifluoroacetic acid (for mobile phase modification).
- Volumetric flasks, pipettes, and syringes with 0.45 µm filters.

3. Chromatographic Conditions:

- Mobile Phase: A gradient of Acetonitrile and water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.

4. Procedure:

- Standard Solution Preparation: Accurately weigh and dissolve the **3-(4-Fluorophenyl)phenol** reference standard in the mobile phase to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions for linearity assessment.
- Sample Solution Preparation: Prepare the sample solution in the same manner as the standard stock solution.
- Analysis: Inject the prepared solutions into the HPLC system.
- Data Processing: Calculate the purity of the sample by comparing the peak area of the analyte with that of the reference standard, using the area normalization method.

Protocol 2: Analysis of Phenols by Gas Chromatography (GC)

This protocol describes a general procedure for the analysis of underivatized phenols using a Gas Chromatograph with a Flame Ionization Detector (GC/FID), based on EPA Method 8041A.

[7][8]

1. Objective: To separate and detect **3-(4-Fluorophenyl)phenol** in a sample matrix.

2. Materials and Equipment:

- Gas chromatograph suitable for capillary columns with an FID.
- Fused-silica open-tubular column (e.g., DB-5 or equivalent).
- Helium or Nitrogen as carrier gas.
- Syringes and sample vials.

3. Chromatographic Conditions:

- Injector Temperature: 250°C.
- Detector Temperature: 300°C.
- Oven Temperature Program: Initial temperature of 60°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Carrier Gas Flow: Constant flow, ~1-2 mL/min.

4. Procedure:

- Sample Preparation: Samples are extracted using an appropriate preparation method. The solvent is exchanged to one compatible with the GC/FID detector.[\[8\]](#)
- Injection: A small volume (e.g., 1 µL) of the prepared sample is injected into the GC.
- Analysis: The underivatized phenol is separated on the capillary column and detected by the FID.[\[7\]](#)[\[8\]](#)
- Identification: The retention time of the peak is compared with that of a known standard for identification.

Visualizations

Workflow for Analytical Characterization

The following diagram illustrates a logical workflow for the analytical characterization and purity assessment of a synthesized batch of **3-(4-Fluorophenyl)phenol**.

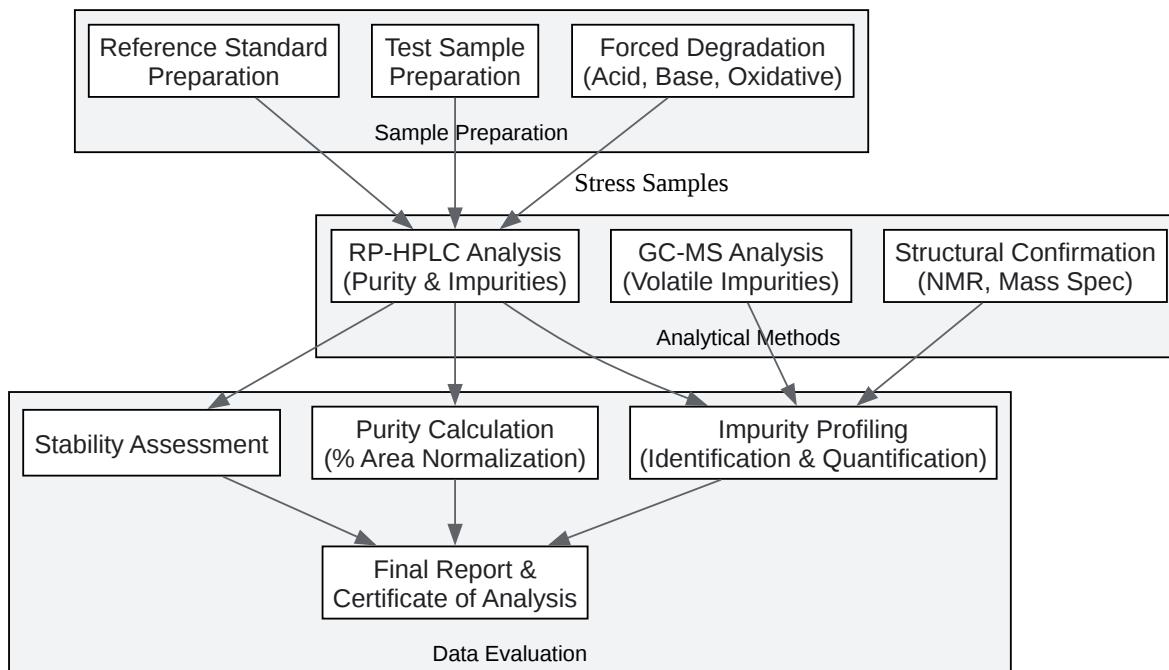


Figure 1: Analytical Workflow for 3-(4-Fluorophenyl)phenol

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Figure 1: Analytical Workflow for **3-(4-Fluorophenyl)phenol**.

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